

HPLC method for Patuletin quantification

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Compound of Interest

Compound Name: *Patuletin*

Cat. No.: *B190373*

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An HPLC-DAD method for the quantification of **patuletin** in plant extracts is a crucial tool for researchers in natural product chemistry, pharmacology, and drug development. **Patuletin**, a flavonoid found in various medicinal plants like *Tagetes patula*, has demonstrated a range of biological activities, including anti-inflammatory, cytotoxic, and neuroprotective effects.^[1] This application note provides a detailed protocol for the reliable quantification of **patuletin** using High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD).

Instrumentation and Materials

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Quaternary or Binary Pump
 - Autosampler
 - Column Oven
 - Diode-Array Detector (DAD)
- Analytical Balance
- Ultrasonic Bath
- Centrifuge

- pH Meter
- Vortex Mixer

Chemicals and Reagents:

- **Patuletin** reference standard ($\geq 98\%$ purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ethanol (70%)
- Acetic Acid (glacial, analytical grade)
- Ultrapure Water
- Syringe filters (0.45 μm)

Experimental Protocols

Standard Solution Preparation

- **Patuletin** Stock Solution (1 mg/mL):
 - Accurately weigh approximately 10 mg of **patuletin** reference standard.
 - Transfer it to a 10 mL volumetric flask.
 - Dissolve and dilute to the mark with 70% ethanol.^[2] Mix thoroughly.
 - This stock solution should be stored at 4°C and protected from light.
- Working Standard Solutions:
 - Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 $\mu\text{g/mL}$ to 100 $\mu\text{g/mL}$.
 - These solutions are used to construct the calibration curve.

Sample Preparation (from *Tagetes patula* flowers)

- Extraction:
 - Weigh 1.0 g of dried and powdered *Tagetes patula* flower material.
 - Place the powder in a flask and add 20 mL of 70% ethanol.
 - Perform ultrasonic extraction for 30 minutes in an ice-water bath to prevent degradation of thermolabile compounds.[3]
 - Centrifuge the mixture at 4000 rpm for 15 minutes.
- Filtration and Dilution:
 - Collect the supernatant.
 - Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.[4]
 - If necessary, dilute the sample with the mobile phase to ensure the **patuletin** concentration falls within the linear range of the calibration curve.

HPLC Method

The following table summarizes the chromatographic conditions for the quantification of **patuletin**.

Parameter	Value
Column	Separon-C18 (7µm, 2 mm x 80 mm) or equivalent C18 column
Mobile Phase	Acetonitrile : 1% Acetic Acid in Water (3:7, v/v)
Mode	Isocratic
Flow Rate	100 µL/min (for 2mm ID column); adjust to 1.0 mL/min for standard 4.6mm ID column
Injection Volume	4 µL
Column Temperature	30°C
Detection Wavelength	360 nm

Note: The method described is based on a specific study and may require optimization for different HPLC systems and columns.[\[2\]](#)

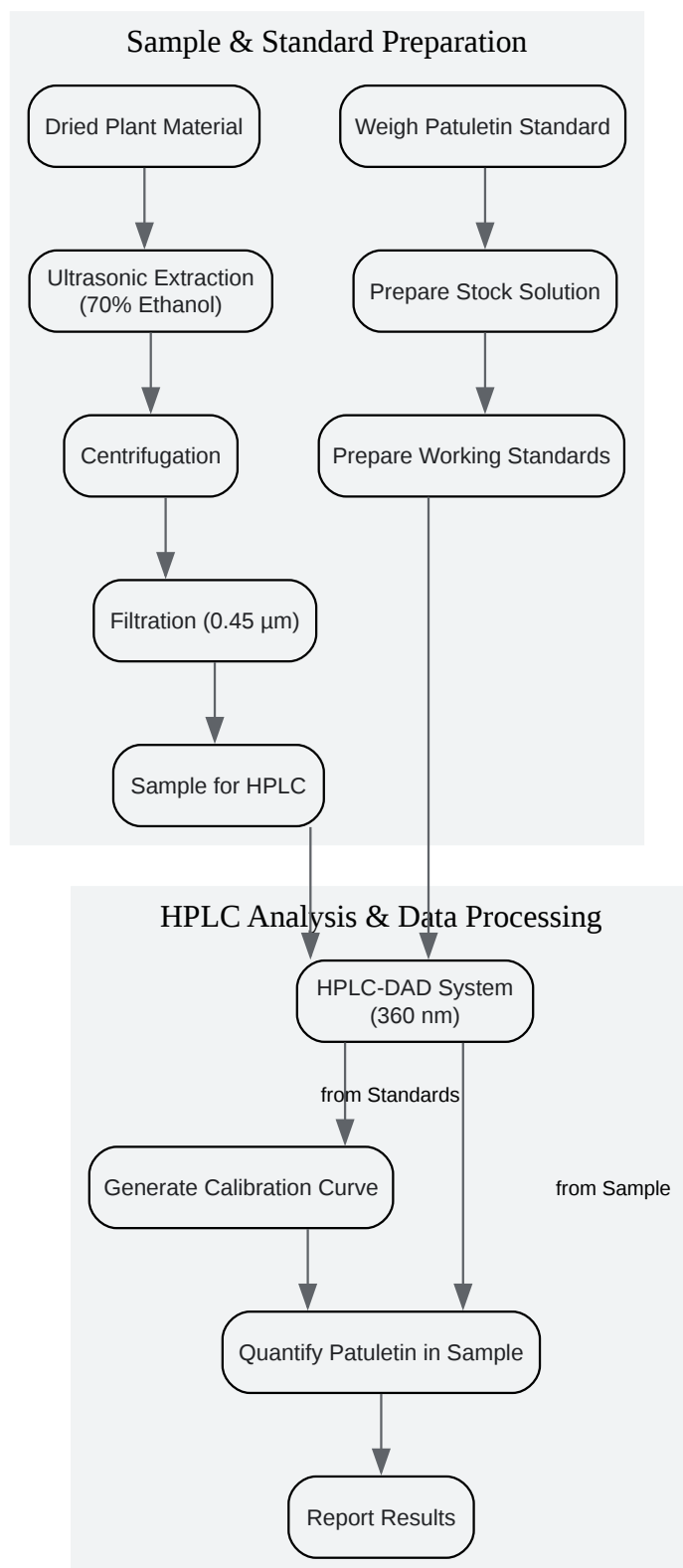
Method Validation

The analytical method should be validated according to the International Conference on Harmonisation (ICH) guidelines to ensure its reliability.[\[5\]](#)[\[6\]](#) Key validation parameters are summarized below.

Parameter	Acceptance Criteria	Description
Linearity	Correlation coefficient (r^2) > 0.999	The ability to elicit test results that are directly proportional to the analyte concentration. [7] [8]
Precision	Relative Standard Deviation (RSD) < 2%	The closeness of agreement among a series of measurements from multiple samplings of the same homogeneous sample. [7] [9]
Accuracy	Recovery between 97% and 105%	The closeness of the test results obtained by the method to the true value. [7]
Limit of Detection (LOD)	Signal-to-Noise Ratio of 3:1	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated. [8]
Limit of Quantification (LOQ)	Signal-to-Noise Ratio of 10:1	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy. [8]
Specificity	The peak of interest should be free from any co-eluting peaks.	The ability to assess unequivocally the analyte in the presence of components that may be expected to be present.

Visualization

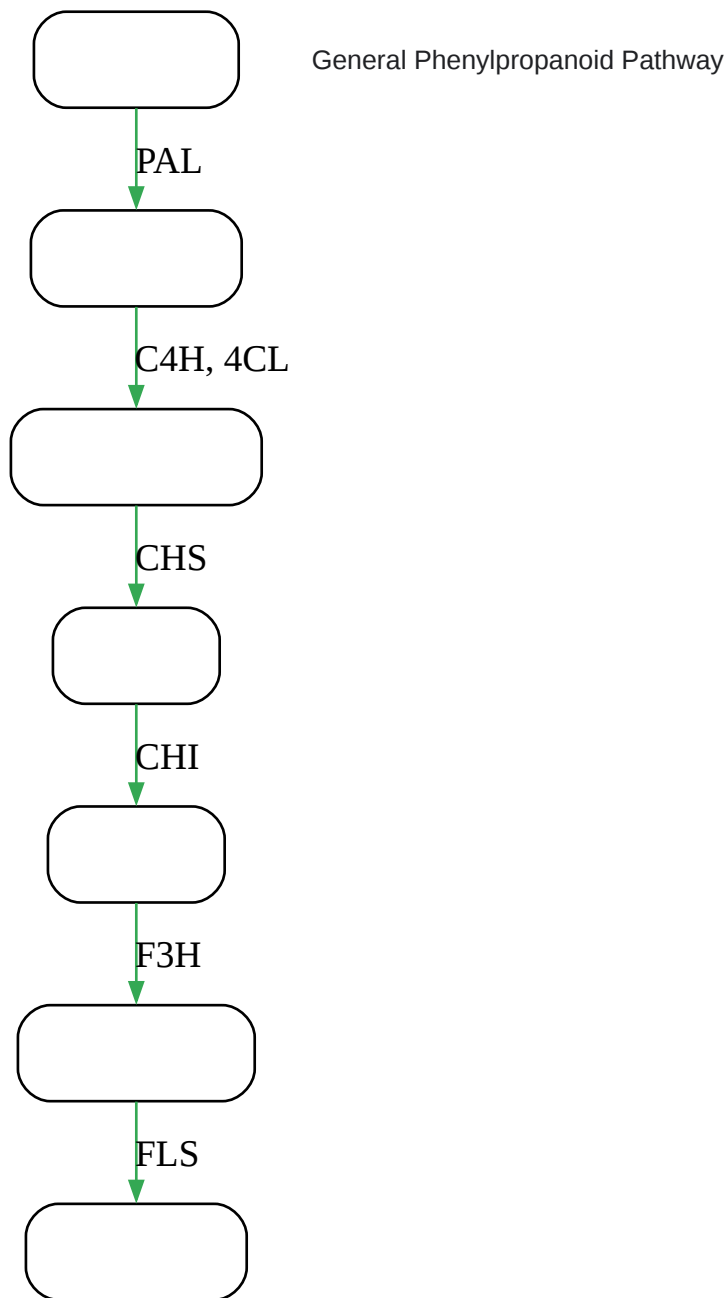
Experimental Workflow



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Caption: Workflow for **Patuletin** Quantification.

Simplified Flavonoid Biosynthesis Pathway



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Caption: Simplified Flavonoid Biosynthesis Pathway.

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